

Essential Safety and Logistical Information for Handling Dihydromethysticin, (R)-

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Compound of Interest

Compound Name: Dihydromethysticin, (R)-

Cat. No.: B15186918

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For researchers, scientists, and drug development professionals, the following provides immediate and essential safety and logistical information for the handling and disposal of **Dihydromethysticin, (R)-**. This guidance is intended to supplement, not replace, institutional safety protocols and a thorough review of the full Safety Data Sheet (SDS).

Quantitative Data Summary

The following table summarizes the available quantitative data for **Dihydromethysticin, (R)-**. It is important to note that specific toxicological values for the (R)- isomer are not readily available, and the provided data may be for the compound generally or for a mixture of related compounds. The toxicological properties of this compound have not been fully evaluated.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₆ O ₅	[1]
Molecular Weight	276.28 g/mol	[1]
Appearance	White crystalline powder	[2]
Purity	≥97%	[2]
Solubility	Soluble in Chloroform, Methanol, and DMSO	[3][4]
Storage Temperature	-20°C	[2]
Oral LD50 (Mice)	920-1130 mg/kg (for a mixture of kavalactones including dihydromethysticin)	[5]

Occupational Exposure Limits (OELs): No specific Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have been established for **Dihydromethysticin, (R)-**. [6][7][8] In the absence of established OELs, a conservative approach should be adopted, and exposure should be minimized to the lowest reasonably achievable level.

Operational Plan: Handling and Personal Protective Equipment (PPE)

Adherence to standard laboratory safety practices is paramount. The following procedural steps are based on the known hazards of **Dihydromethysticin, (R)-**, which include potential skin, eye, and respiratory tract irritation.

Engineering Controls

- Ventilation: Work with **Dihydromethysticin, (R)-** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.

Personal Protective Equipment (PPE)

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are mandatory. Inspect gloves for integrity before each use.
- **Eye Protection:** Safety glasses with side shields or goggles are required.
- **Skin and Body Protection:** A lab coat or chemical-resistant coveralls must be worn. Ensure that clothing fully covers the arms and legs.
- **Respiratory Protection:** For operations with a high likelihood of generating dust or aerosols that cannot be adequately controlled by a fume hood, a NIOSH-approved respirator appropriate for the potential exposure concentration should be used.

Handling Procedures

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and that a safety shower and eyewash station are readily accessible.
- **Weighing and Transfer:** Conduct all weighing and transfer operations in a chemical fume hood or other ventilated enclosure to minimize dust inhalation.
- **Solution Preparation:** When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- **Spill Management:** In the event of a small spill, decontaminate the area with an appropriate solvent and absorb the material with an inert absorbent. For larger spills, evacuate the area and follow institutional emergency procedures.

Disposal Plan

All waste containing **Dihydromethysticin, (R)-** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations.^{[9][10][11]}

Waste Segregation and Collection

- **Solid Waste:** Collect all solid waste contaminated with **Dihydromethysticin, (R)-**, including used weighing papers, contaminated gloves, and absorbent materials, in a clearly labeled, sealed container for hazardous waste.

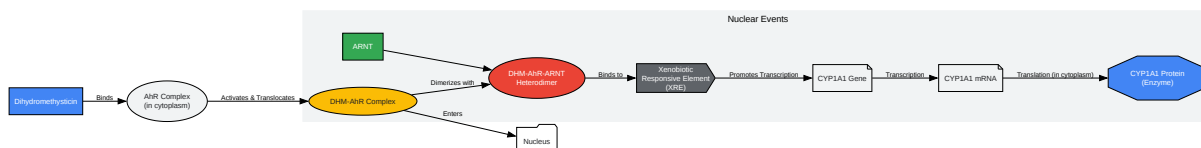
- Liquid Waste: Collect all liquid waste containing **Dihydromethysticin, (R)-** in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatible.
- Empty Containers: "Empty" containers that held **Dihydromethysticin, (R)-** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

Disposal Method

- The primary recommended method for the disposal of **Dihydromethysticin, (R)-** waste is incineration by a licensed hazardous waste disposal facility.[9]
- Do not dispose of **Dihydromethysticin, (R)-** down the drain or in the regular trash.[12]

Mechanism of Action: CYP1A1 Induction

Dihydromethysticin is known to induce the expression of the cytochrome P450 enzyme CYP1A1.[13] This induction is mediated through the Aryl Hydrocarbon Receptor (AhR) signaling pathway.[13][14]



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Caption: Dihydromethysticin-mediated induction of CYP1A1 via the AhR pathway.

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